

# Application Notes and Protocols: Ethyl Phenoxyacetate as a Solvent in Organic Reactions

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## Compound of Interest

Compound Name: Ethyl phenoxyacetate

Cat. No.: B1293768

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This document provides a comprehensive overview of **ethyl phenoxyacetate**, focusing on its potential application as a solvent in organic synthesis. While primarily recognized for its use as a fragrance ingredient and a synthetic intermediate, its physical and chemical properties suggest its utility as a high-boiling point, polar aprotic-like solvent.<sup>[1][2][3]</sup> These notes compile its known properties, potential applications, and a theoretical protocol for its use in a representative organic reaction.

## Introduction

**Ethyl phenoxyacetate** (CAS No. 2555-49-9) is a colorless to pale yellow liquid with a characteristic pleasant floral odor.<sup>[1][3]</sup> Structurally, it is an ester derived from phenoxyacetic acid and ethanol.<sup>[1]</sup> While its role as a fragrance agent is well-established, its application as a reaction solvent is less documented in scientific literature.<sup>[4]</sup> However, its properties, such as a high boiling point, good solubility for organic compounds, and relatively low toxicity, make it an interesting candidate for exploration as a "green" or alternative solvent in organic synthesis.<sup>[1][5]</sup>

## Physicochemical Properties

The suitability of a solvent for a particular organic reaction is largely determined by its physical and chemical properties. **Ethyl phenoxyacetate** possesses a unique combination of characteristics that may be advantageous in specific synthetic contexts.

Table 1: Physical and Chemical Properties of **Ethyl Phenoxyacetate**

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	[1]
Molecular Weight	180.20 g/mol	[6]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	247-249 °C (at 760 mmHg)	The Good Scents Company
136 °C (at 19 mmHg)	[6]	
Density	1.1 g/mL (at 25 °C)	[6]
Refractive Index (n <sub>20</sub> /D)	1.505	[6]
Flash Point	113 °C	The Good Scents Company
Solubility in Water	Limited/immiscible	[2][3]
Solubility in Organic Solvents	Soluble in ethanol, diethyl ether, acetone	[1][3]
Stability	Stable under normal temperatures and pressures	[2]

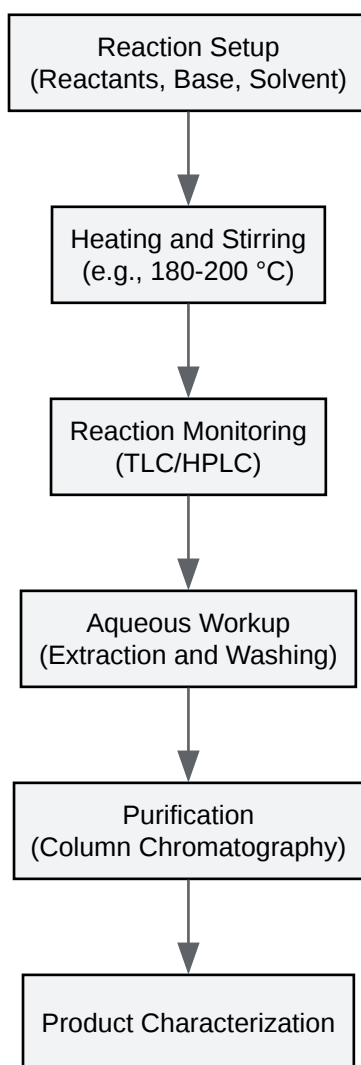
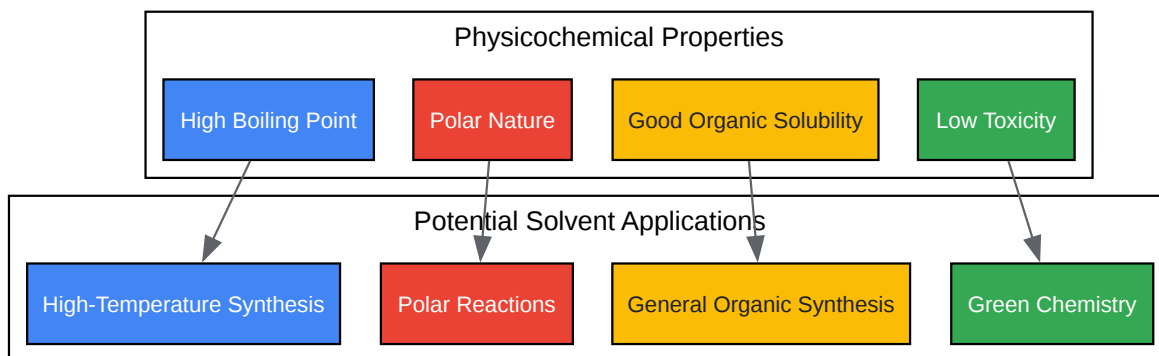
## Potential Applications as a Solvent

Based on its properties, **ethyl phenoxyacetate** could be a suitable solvent for reactions that meet the following criteria:

- **High-Temperature Reactions:** Its high boiling point makes it ideal for reactions requiring elevated temperatures, such as certain nucleophilic aromatic substitutions, Ullmann condensations, or late-stage functionalizations in drug discovery where substrates may have poor solubility in lower-boiling solvents.[7]

- Reactions Requiring a Polar Aprotic-like Medium: The ester functionality provides polarity, which can aid in the dissolution of polar reagents and intermediates. This could be beneficial for reactions involving polar transition states.
- "Green" Chemistry Applications: As a biodegradable and less toxic alternative to traditional high-boiling polar aprotic solvents like N,N-dimethylformamide (DMF), N-methyl-2-pyrrolidone (NMP), or dimethyl sulfoxide (DMSO), **ethyl phenoxyacetate** presents a potentially more environmentally benign option.<sup>[5]</sup>

Logical Relationship of Properties and Potential Applications



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